

Investigating the physicochemical properties of C31H33N3O7S.

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Technical Guide: Physicochemical Properties of C31H33N3O7S

Audience: Researchers, scientists, and drug development professionals.

Core Compound: Cyclopentyl N-[1-(hydroxymethyl)-3-[[2-methoxy-4-[(2-methylphenyl)sulfonylcarbamoyl]phenyl]methyl]indol-5-yl]carbamate

Compound Identification and Overview

The chemical formula **C31H33N3O7S** corresponds to the compound identified as cyclopentyl N-[1-(hydroxymethyl)-3-[[2-methoxy-4-[(2-methylphenyl)sulfonylcarbamoyl]phenyl]methyl]indol-5-yl]carbamate. This technical guide provides an in-depth overview of its predicted physicochemical properties and outlines standardized experimental protocols for their determination. Due to the limited availability of specific experimental data for this compound in the public domain, this guide focuses on established methodologies for characterizing such organic molecules.

Physicochemical Data

The following table summarizes the available predicted physicochemical properties for **C31H33N3O7S**. It is important to note that these values are computationally derived and await experimental verification.



Property	Value	Source
Molecular Formula	C31H33N3O7S	PubChem
Molecular Weight	591.7 g/mol	PubChem
Monoisotopic Mass	591.2039 Da	PubChem
XlogP3	5.5	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	9	PubChem

Experimental Protocols for Physicochemical Characterization

Detailed experimental procedures are crucial for the accurate determination of a compound's physicochemical properties. The following sections describe standard protocols for key measurements.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C[1].

Protocol: Capillary Method using a Melting Point Apparatus

- Sample Preparation: A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 1-2 mm[2][3].
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, and the temperature is gradually increased[4].
- Initial Determination: A rapid heating rate is used to get an approximate melting point range.



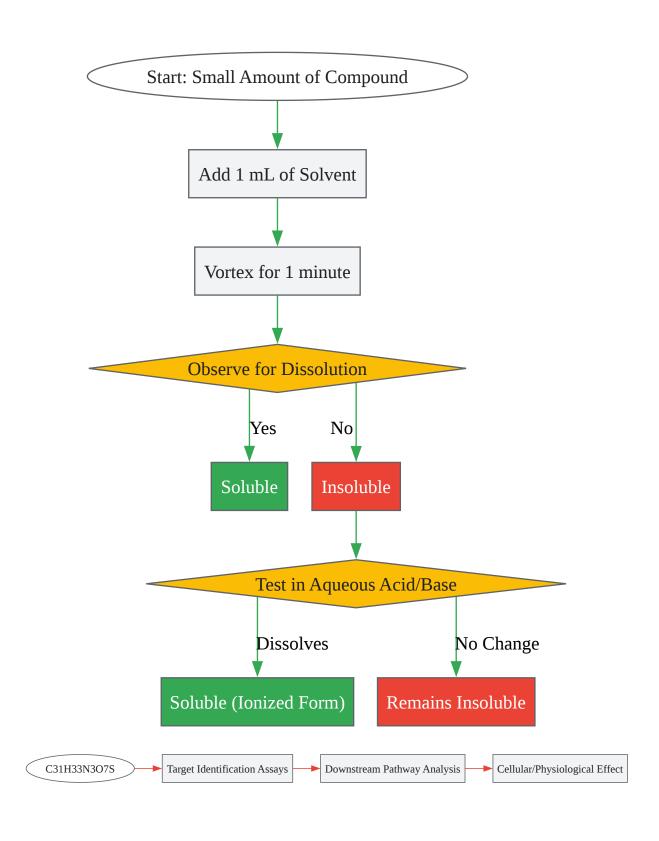




- Accurate Determination: The procedure is repeated with a fresh sample, and the heating rate is slowed to 1-2°C per minute as the approximate melting point is approached[1].
- Data Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting point range is reported as T1-T2[3][4].









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